

# Health and Safety Data for 4-Pentylbenzaldehyde: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 4-Pentylbenzaldehyde

Cat. No.: B1294691

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Disclaimer: This document provides a summary of available health and safety information for **4-pentylbenzaldehyde**. It is intended for informational purposes for a professional audience and should not be used as a substitute for a comprehensive Safety Data Sheet (SDS) or professional safety guidance.

## Introduction

**4-Pentylbenzaldehyde** (CAS No. 6853-57-2) is an aromatic aldehyde with applications in organic synthesis and potentially in the fragrance industry.[1] A thorough understanding of its health and safety profile is crucial for its safe handling and use in research and development settings. This guide summarizes the available toxicological data and safety precautions for **4-pentylbenzaldehyde**.

NOTE: Specific quantitative toxicological data for **4-pentylbenzaldehyde** is limited in publicly available literature and safety data sheets.[2] Therefore, this guide includes data on the structurally similar compound, 4-methylbenzaldehyde (p-tolualdehyde, CAS No. 104-87-0), to provide a comparative toxicological profile. This approach, known as read-across, is often used in the absence of direct data for a specific chemical.[3] However, it should be noted that the longer alkyl chain in **4-pentylbenzaldehyde** may influence its physicochemical and toxicological properties.

## Hazard Identification and Classification

While detailed GHS classification for **4-pentylbenzaldehyde** is not consistently available, it is generally indicated to cause irritation to the skin, eyes, and respiratory system.[1] For the analogue 4-methylbenzaldehyde, a more detailed classification is available.

Table 1: GHS Classification for 4-Methylbenzaldehyde

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[4] [5][6][7]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[4] [5][6][7]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[4][5][6][7]
Specific target organ toxicity — single exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation[4][6][7]
Flammable Liquids	Category 4	H227: Combustible liquid[4][5]
Hazardous to the aquatic environment, short-term (acute)	Category 3	H402: Harmful to aquatic life[5]

Source: GHS classifications for 4-methylbenzaldehyde from various safety data sheets.[4][5][6][7]

## Toxicological Data

Direct quantitative toxicological data for **4-pentylbenzaldehyde** is largely unavailable.[2] The following table summarizes the available data for the analogue, 4-methylbenzaldehyde.

Table 2: Summary of Acute Toxicity Data for 4-Methylbenzaldehyde

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	1600 mg/kg bw	[4][6]
LD50	Mouse	Oral	3200 mg/kg bw	[8]
LD50	Rat	Intraperitoneal	800 mg/kg bw	[8]
LC50	Rat	Inhalation	> 2200 mg/m <sup>3</sup>	[8]

#### Irritation and Sensitization:

- Skin Irritation: 4-Methylbenzaldehyde is classified as a skin irritant.[4][5][6][7][8] Studies in rabbits have shown it to cause skin irritation.[8]
- Eye Irritation: It is also classified as causing serious eye irritation.[4][5][6][7][8] In rabbit eye irritation studies, it was found to be a moderate eye irritant.[8]
- Respiratory or Skin Sensitization: There is no available data to suggest that 4-methylbenzaldehyde is a respiratory or skin sensitizer.[4][6]

#### Mutagenicity, Carcinogenicity, and Reproductive Toxicity:

- Germ Cell Mutagenicity: No data is available for **4-pentylbenzaldehyde**. [2] For 4-methylbenzaldehyde, it was not found to be mutagenic in an AMES test.[6]
- Carcinogenicity: No data is available for **4-pentylbenzaldehyde**. [2] 4-Methylbenzaldehyde is not listed as a carcinogen by IARC, NTP, ACGIH, or OSHA.[6]
- Reproductive Toxicity: No data is available for **4-pentylbenzaldehyde** or 4-methylbenzaldehyde. [2][6]

## Experimental Protocols

Detailed experimental protocols for **4-pentylbenzaldehyde** are not available. The following are generalized methodologies for key toxicological endpoints, based on standard OECD guidelines and information available for analogous aldehydes.

Acute Oral Toxicity (e.g., OECD Guideline 423)

- **Test System:** Typically, young adult female rats are used.
- **Dose Administration:** The test substance is administered by oral gavage. A starting dose is chosen from one of four fixed levels (5, 50, 300, or 2000 mg/kg body weight).
- **Procedure:** The test proceeds sequentially in groups of three animals. The outcome of the first group determines the dosing for the next group. If mortality is observed, the dose for the next group is lowered; if no mortality is observed, the dose may be increased.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for up to 14 days.
- **Endpoint:** The test allows for the determination of the GHS hazard category for acute oral toxicity.

#### Skin Irritation (e.g., OECD Guideline 404)

- **Test System:** Healthy, young adult albino rabbits are typically used.
- **Procedure:** A small area of the animal's back is clipped free of fur. A 0.5 mL (for liquids) or 0.5 g (for solids) dose of the test substance is applied to the skin under a gauze patch.
- **Exposure:** The patch is left in place for 4 hours.
- **Observation:** After patch removal, the skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours. The reactions are scored according to a standardized scale.
- **Endpoint:** The mean scores for erythema and edema are used to classify the substance's skin irritation potential.

#### Eye Irritation (e.g., OECD Guideline 405)

- **Test System:** Healthy, young adult albino rabbits are used.
- **Procedure:** A 0.1 mL (for liquids) or 0.1 g (for solids) dose of the test substance is instilled into the conjunctival sac of one eye. The other eye serves as an untreated control.

- Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after instillation. Reactions are scored according to a standardized scale.
- Endpoint: The scores for corneal opacity, iritis, and conjunctival redness and chemosis are evaluated to determine the eye irritation potential.

## Physicochemical Information

Table 3: Physicochemical Properties of **4-Pentylbenzaldehyde**

Property	Value
Molecular Formula	C12H16O[1]
Molecular Weight	176.25 g/mol [1]
Appearance	Colorless to pale yellow liquid[1]
Odor	Aromatic[1]
Solubility	Soluble in organic solvents like ethanol and ether; limited solubility in water.[1]

Data for 4-methylbenzaldehyde for comparison:

Property	Value
Boiling Point	204 - 205 °C[4]
Melting Point	-6 °C[4]
Flash Point	71 °C[4]

| Density | 1.015 g/cm<sup>3</sup>[4] |

## Safe Handling and Storage

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.

- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: Use in a well-ventilated area. If ventilation is inadequate, use a respirator with an organic vapor cartridge.

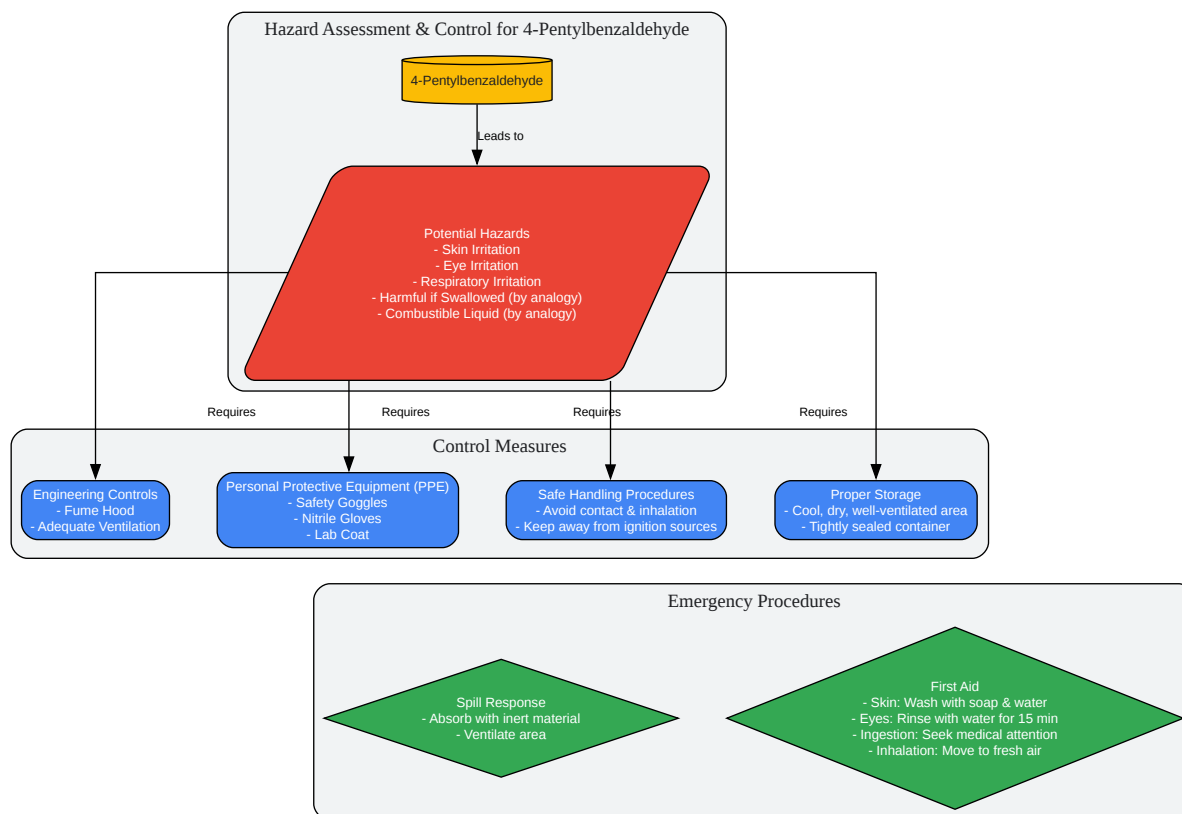
#### Handling:

- Avoid contact with skin, eyes, and clothing.[\[9\]](#)
- Avoid breathing vapors or mist.[\[4\]](#)
- Keep away from heat, sparks, and open flames.[\[4\]](#)
- Handle in a well-ventilated place.[\[1\]](#)

#### Storage:

- Store in a tightly closed container.[\[1\]](#)[\[4\]](#)
- Store in a dry, cool, and well-ventilated place.[\[1\]](#)[\[4\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[\[4\]](#)

## Visualizations



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Caption: Hazard assessment and control workflow for **4-Pentylbenzaldehyde**.

## Conclusion

While specific toxicological data for **4-pentylbenzaldehyde** is scarce, the available information and data from the structural analogue 4-methylbenzaldehyde indicate that it should be handled as a substance that is potentially harmful if swallowed and can cause skin, eye, and respiratory irritation. It is also considered a combustible liquid. Adherence to standard laboratory safety protocols, including the use of appropriate personal protective equipment and engineering controls, is essential to minimize exposure and ensure safe handling. Further toxicological studies on **4-pentylbenzaldehyde** are needed to provide a more complete health and safety profile.

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- To cite this document: BenchChem. [Health and Safety Data for 4-Pentylbenzaldehyde: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294691#health-and-safety-data-for-4-pentylbenzaldehyde]

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